

Structural Analogues of 2-(Allylthio)propanoic Acid: A Technical Guide

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Compound of Interest

Compound Name: 2-(Allylthio)propanoic acid

CAS No.: 54680-83-0

Cat. No.: B1280510

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Core Chemical Identity & Rationale

Target Molecule: **2-(Allylthio)propanoic acid** CAS: 54680-83-0 IUPAC: 2-(prop-2-en-1-ylsulfanyl)propanoic acid Molecular Formula:
MW: 146.21 g/mol [1]

The "S-Allyl" Scaffold Rationale

2-(Allylthio)propanoic acid represents a strategic chemical bridge between dietary organosulfur compounds (like S-allylcysteine found in garlic) and short-chain fatty acids (SCFAs). [1] Unlike S-allylcysteine (SAC), this molecule lacks the

-amino group, rendering it non-zwitterionic. [1]

Key Advantages for Drug/Flavor Design:

- **Enhanced Lipophilicity:** The absence of the zwitterionic amino acid moiety significantly increases LogP, improving passive membrane permeability compared to SAC.

- **Metabolic Stability:** It is resistant to pyridoxal phosphate (PLP)-dependent enzymes (e.g., C-S lyases) that typically degrade amino acid conjugates, potentially extending half-life.^[1]
- **Redox Versatility:** The thioether sulfur is a "soft" nucleophile, capable of reversible oxidation to sulfoxides (chiral) and sulfones, acting as a reactive oxygen species (ROS) scavenger.^[1]

Structural Classification of Analogues

To optimize this scaffold, analogues are categorized by the vector of modification.

Class A: Oxidation State Modifications (Redox Analogues)

Modifying the oxidation state of the sulfur atom dramatically alters water solubility and chirality.

Analogue Subtype	Structure Description	Functional Impact
Sulfoxide (Alliin-mimic)		Introduces chirality at sulfur. ^[1] Increases water solubility. Potential for thermal elimination (Cope-type) to generate reactive sulfenic acids. ^[1]
Sulfone		High metabolic stability. ^[1] Strong electron-withdrawing effect on the -proton, increasing acidity (shift). ^[1]
Disulfide Dimer		Reductive cleavage releases free thiols. ^[1] Acts as a thiol-disulfide exchange agent in protein interactions.

Class B: Backbone Homologs (Steric & Electronic Tuning)

Modifying the carboxylic acid chain length affects binding affinity (e.g., for HDACs or GPCRs like GPR43/41).[1]

- 2-(Allylthio)acetic acid: Reduced steric bulk at the α -position.[1] Higher rotational freedom.
- 2-(Allylthio)butanoic acid: Increased lipophilicity.[1] The ethyl group at the β -position introduces a larger hydrophobic footprint, potentially improving binding to hydrophobic pockets.
- -gem-Dimethyl variants: Blocking metabolic α -oxidation/epimerization.

Class C: Bioisosteres (Chalcogen Replacement)[1]

- Seleno-analogues (2-(Allylseleno)propanoic acid): Selenium has a lower redox potential than sulfur, making selenides superior antioxidants (GPx mimics).[1] However, stability and toxicity must be monitored.

Synthetic Methodologies

Protocol A: Thio-Alkylation (Nucleophilic Substitution)

This is the most robust method for generating the core thioether. It relies on the nucleophilic attack of a thiol on an

α -halo acid.

Mechanism:

Substitution. Precursors: 2-Mercaptopropanoic acid + Allyl Bromide.

Step-by-Step Protocol:

- Reagent Prep: Dissolve 2-Mercaptopropanoic acid (10 mmol) in DMF (20 mL).
- Deprotonation: Cool to 0°C. Add (22 mmol) slowly. Stir for 15 min to generate the thiolate dianion.
- Alkylation: Add Allyl Bromide (11 mmol) dropwise over 10 minutes.
- Reaction: Allow to warm to Room Temperature (RT) and stir for 4–6 hours. Monitor by TLC (Mobile phase: Hexane/EtOAc 3:1).^[1]
- Workup: Acidify with 1M HCl to pH 2. Extract with Ethyl Acetate (3x).^[1] Wash organics with Brine. Dry over .
- Purification: Vacuum distillation or Silica Gel Chromatography.

Protocol B: Thiol-Ene "Click" Reaction (Inverse Approach)

Useful for synthesizing complex analogues where the allyl group is replaced by distinct alkene moieties.

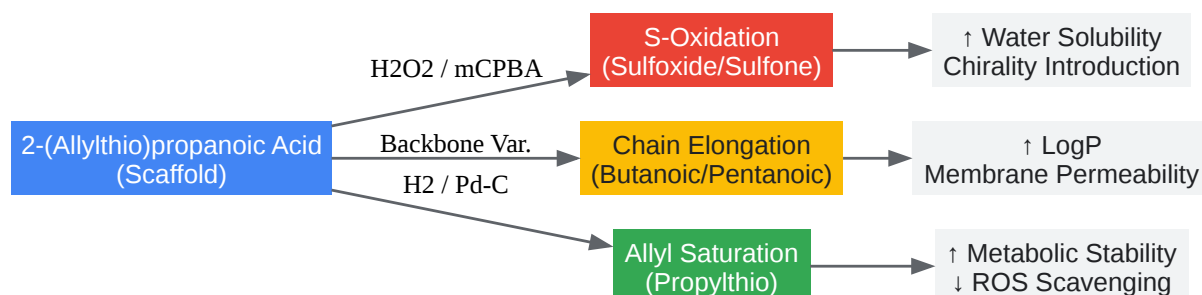
Precursors: 2-Mercaptopropanoic acid + Functionalized Alkene. Catalyst: AIBN (Radical initiator) or UV light (365 nm).^[1]

Step-by-Step Protocol:

- Mix: Combine Thiol (1 eq) and Alkene (1.2 eq) in degassed Methanol.
- Initiate: Add AIBN (0.1 eq) and reflux at 65°C for 12 hours (Thermal) OR irradiate with UV light for 30 mins (Photochemical).
- Note: This yields the anti-Markovnikov addition product (linear thioether), distinct from the branched product of substitution on internal alkenes.

Functional & Biological Implications (SAR)

The following diagram illustrates the Structure-Activity Relationship (SAR) logic for optimizing the **2-(Allylthio)propanoic acid** scaffold.



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Caption: SAR map detailing the functional consequences of structural modifications to the core scaffold.

Biological Targets[3][4]

- Histone Deacetylase (HDAC) Inhibition:
 - Short-chain fatty acids (like Valproic acid or Butyrate) inhibit HDACs.[1] The 2-(Allylthio) moiety adds a hydrophobic "cap" that may interact with the tube-like active site of HDACs.
 - Design Tip: Extending the propanoic backbone to pentanoic acid (5 carbons) often maximizes HDAC inhibitory potency (matching the lysine channel length).[1]
- Antioxidant Activity:
 - The allyl-sulfide group acts as a trap for hydroperoxides.
 - Mechanism:[1][2][3][4] The thioether oxidizes to sulfoxide, preventing oxidative damage to cellular lipids.

Analytical Characterization Data

When synthesizing these analogues, the following spectral signatures confirm identity.

Technique	Characteristic Signal (2-(Allylthio)propanoic acid)	Interpretation
¹ H NMR	5.7–5.9 ppm (Multiplet, 1H)	Internal vinylic proton () of the allyl group.[1]
¹ H NMR	5.1–5.3 ppm (Multiplet, 2H)	Terminal vinylic protons ().[1]
¹ H NMR	3.2 ppm (Doublet, 2H)	Allylic methylene ().[1]
¹³ C NMR	~178 ppm	Carboxylic Acid Carbonyl ().[1]
IR	1700–1725	Strong stretch (Carboxylic acid).[1]
MS (ESI-)	m/z 145	Deprotonated molecular ion.[1]

References

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